

# Structural Formula of 3-Ethyl-2,5-dimethyloctane

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## Compound of Interest

Compound Name: **3-Ethyl-2,5-dimethyloctane**

Cat. No.: **B14535418**

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The compound **3-Ethyl-2,5-dimethyloctane** is an alkane with the chemical formula C<sub>12</sub>H<sub>26</sub>.<sup>[1]</sup> <sup>[2]</sup> Its structure is based on an eight-carbon chain (octane) with three substituents: an ethyl group at the third carbon atom, a methyl group at the second carbon atom, and another methyl group at the fifth carbon atom.<sup>[3]</sup><sup>[4]</sup>

The numbering of the octane backbone begins at the end that gives the substituents the lowest possible numerical positions. Following the IUPAC nomenclature, the structure is precisely defined by the placement of these alkyl groups along the main chain.

## Data Presentation

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub>
Molecular Weight	170.3348 g/mol
IUPAC Name	3-Ethyl-2,5-dimethyloctane
CAS Number	62184-07-0 <sup>[5]</sup>

## Experimental Protocols

Standard analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are typically used to confirm the structure of **3-Ethyl-2,5-dimethyloctane**.

- $^1\text{H}$  NMR Spectroscopy: The proton NMR spectrum would show characteristic signals for the different types of protons. The methyl protons would appear as doublets and triplets, the methylene protons as multiplets, and the methine protons as complex multiplets. The integration of these signals would correspond to the number of protons of each type.
- $^{13}\text{C}$  NMR Spectroscopy: The carbon NMR spectrum would display twelve distinct signals, corresponding to the twelve carbon atoms in the molecule, confirming the molecular formula. The chemical shifts of these signals would indicate the electronic environment of each carbon atom.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of the compound (170.3348). The fragmentation pattern would provide further evidence for the specific arrangement of the alkyl groups.

## Visualization of the Structural Formula

The following diagram illustrates the bonding and arrangement of atoms in a single molecule of **3-Ethyl-2,5-dimethyloctane**.

Structural formula of **3-Ethyl-2,5-dimethyloctane**.

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## References

- 1. 3-Ethyl-2,5-dimethyloctane | C12H26 | CID 53423784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ethyl-4,5-dimethyloctane [webbook.nist.gov]
- 3. homework.study.com [homework.study.com]
- 4. Solved 45. For the following compound, 3-ethyl, 2,5-dimethyl | Chegg.com [chegg.com]
- 5. 3-ethyl-2,5-dimethyloctane | CAS#:62184-07-0 | Chemsoc [chemsoc.com]

- To cite this document: BenchChem. [Structural Formula of 3-Ethyl-2,5-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14535418#structural-formula-of-3-ethyl-2-5-dimethyloctane\]](https://www.benchchem.com/product/b14535418#structural-formula-of-3-ethyl-2-5-dimethyloctane)

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